

Application Notes and Protocols: Vitamin E Nicotinate in Cosmetic and Dermatological Formulations

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Compound of Interest

Compound Name: Vitamin E Nicotinate

Cat. No.: B3061290

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Introduction

Vitamin E Nicotinate, or Tocopheryl Nicotinate, is a stable ester formed from Vitamin E (α -tocopherol) and Nicotinic Acid (Niacin or Vitamin B3).[1][2][3] This hybrid molecule uniquely combines the potent antioxidant properties of Vitamin E with the vasodilatory and microcirculation-enhancing effects of Nicotinic Acid.[2][4][5] These dual actions make it a valuable active ingredient in advanced cosmetic and dermatological formulations aimed at skin protection, rejuvenation, and targeted treatments.[5][6] Unlike pure nicotinic acid, **Vitamin E Nicotinate** provides a mild warming sensation without causing significant redness or irritation, enhancing its suitability for a wide range of topical products.[1][7]

Mechanism of Action

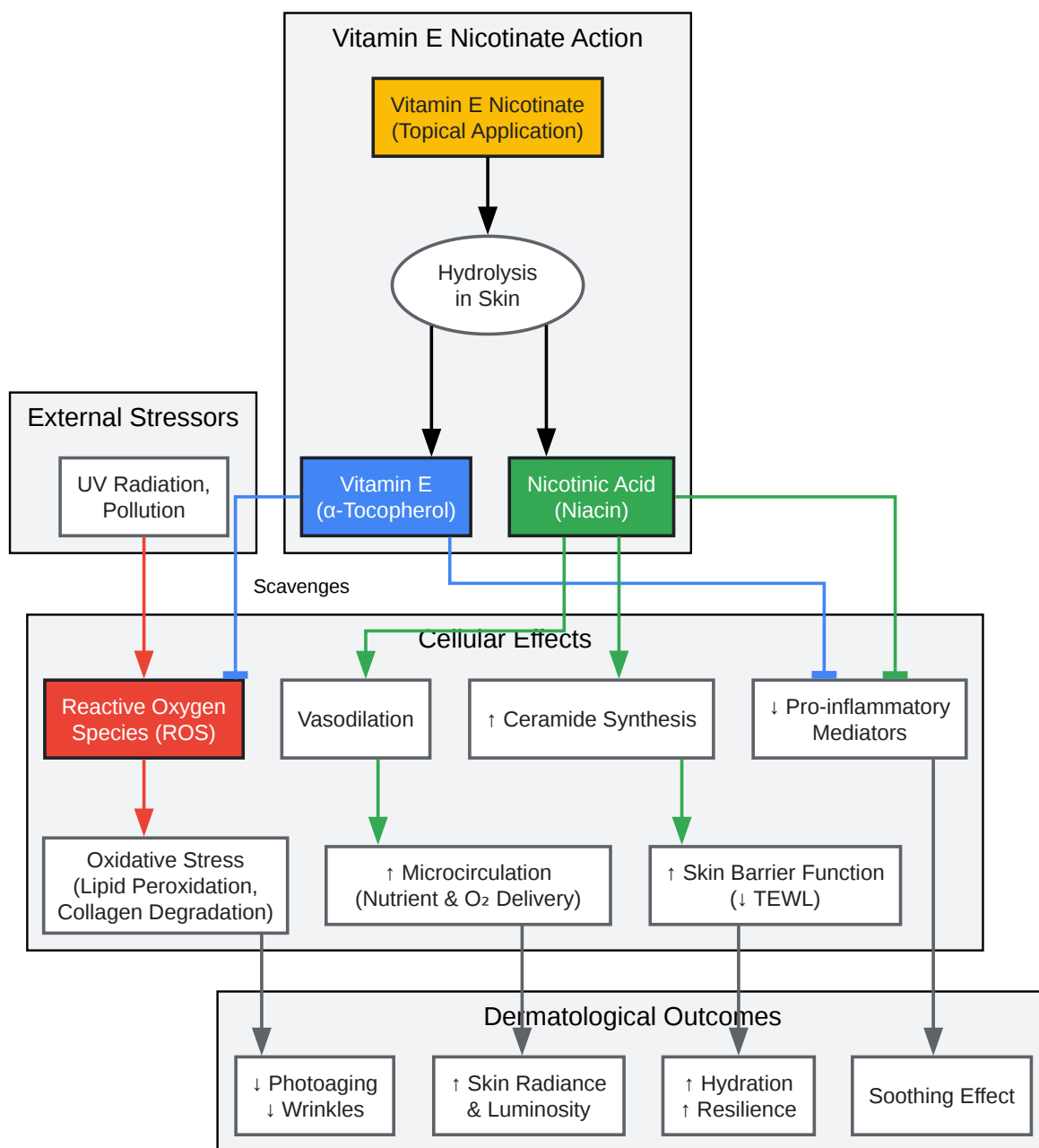
Vitamin E Nicotinate functions through a synergistic mechanism, leveraging the distinct biological activities of its two core components following topical application and partial hydrolysis in the skin.

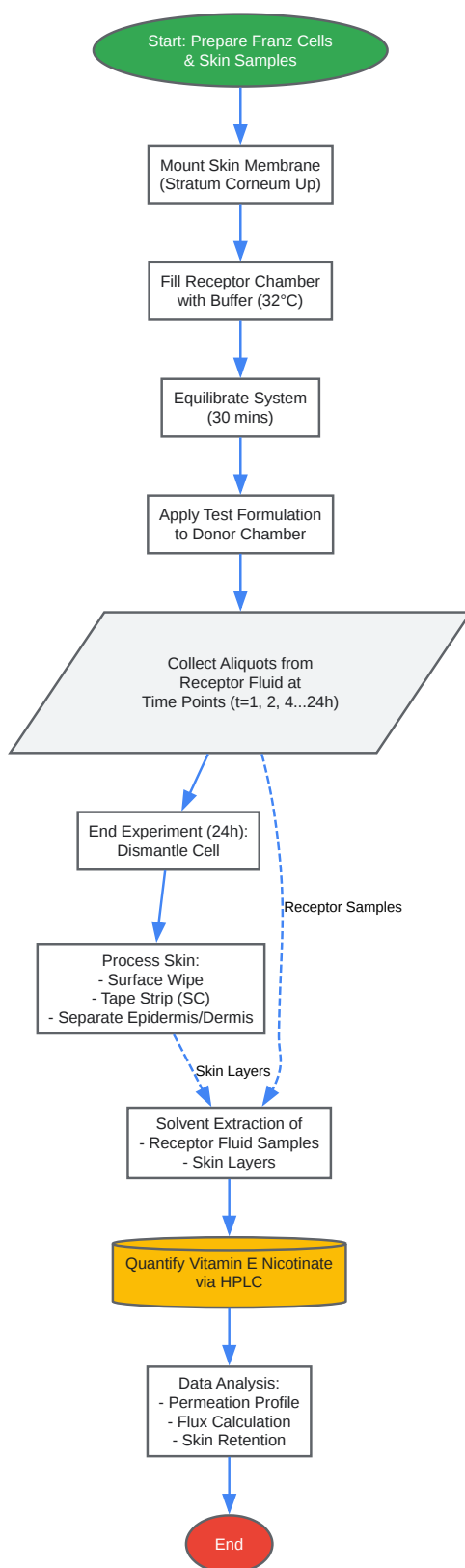
- **Antioxidant Protection (Vitamin E moiety):** The tocopherol component is a powerful lipid-soluble antioxidant.[3] It integrates into cell membranes and the lipid matrix of the stratum corneum, where it neutralizes harmful reactive oxygen species (ROS) generated by

environmental aggressors like UV radiation and pollution.[3][8][9] This action protects cellular structures, including DNA, proteins, and lipids, from oxidative damage, thereby preventing collagen degradation and slowing the visible signs of aging.[8][9]

- **Enhanced Microcirculation and Barrier Function (Nicotinic Acid moiety):** The nicotinic acid component acts as a vasodilator, widening blood vessels in the dermis.[3][5][8] This improves blood flow, leading to enhanced delivery of oxygen and essential nutrients to skin cells.[6][8] This boost in cellular metabolism contributes to a brighter, more radiant complexion and can help reduce the appearance of dullness and under-eye circles.[1][8] Furthermore, nicotinic acid supports the synthesis of ceramides, which are crucial lipids for maintaining a healthy skin barrier, thereby reducing transepidermal water loss (TEWL) and improving skin hydration and resilience.[8]
- **Anti-Inflammatory Effects:** Both Vitamin E and Niacin possess anti-inflammatory properties. Vitamin E can reduce the production of pro-inflammatory mediators like prostaglandins.[10][11] Recent research also suggests that the intact **Vitamin E Nicotinate** molecule may have its own distinct anti-inflammatory signaling functions, potentially upregulating anti-inflammatory molecules and activating pathways like the extracellular signal-regulated kinase (ERK) pathway.[12][13]

Signaling Pathway Diagram





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